

Unveiling the Antioxidant Potential of Ethyl 3,4-dicaffeoylquinate: A Comparative Analysis

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Compound of Interest

Compound Name: **Ethyl 3,4-dicaffeoylquinate**

Cat. No.: **B3027905**

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For researchers, scientists, and professionals in drug development, understanding the antioxidant capacity of novel compounds is paramount. This guide provides a comparative analysis of the antioxidant potential of **Ethyl 3,4-dicaffeoylquinate** against established antioxidant agents. Due to the limited direct experimental data on **Ethyl 3,4-dicaffeoylquinate**, this guide utilizes data from its close structural analog, 3,4-dicaffeoylquinic acid, to provide a robust comparative framework.

The core structure of **Ethyl 3,4-dicaffeoylquinate** is closely related to 3,4-dicaffeoylquinic acid, with the distinction of an ethyl ester group. This structural similarity suggests a comparable antioxidant profile, primarily attributed to the presence of two caffeoyl groups, which are known for their potent free radical scavenging properties.

Quantitative Comparison of Antioxidant Capacity

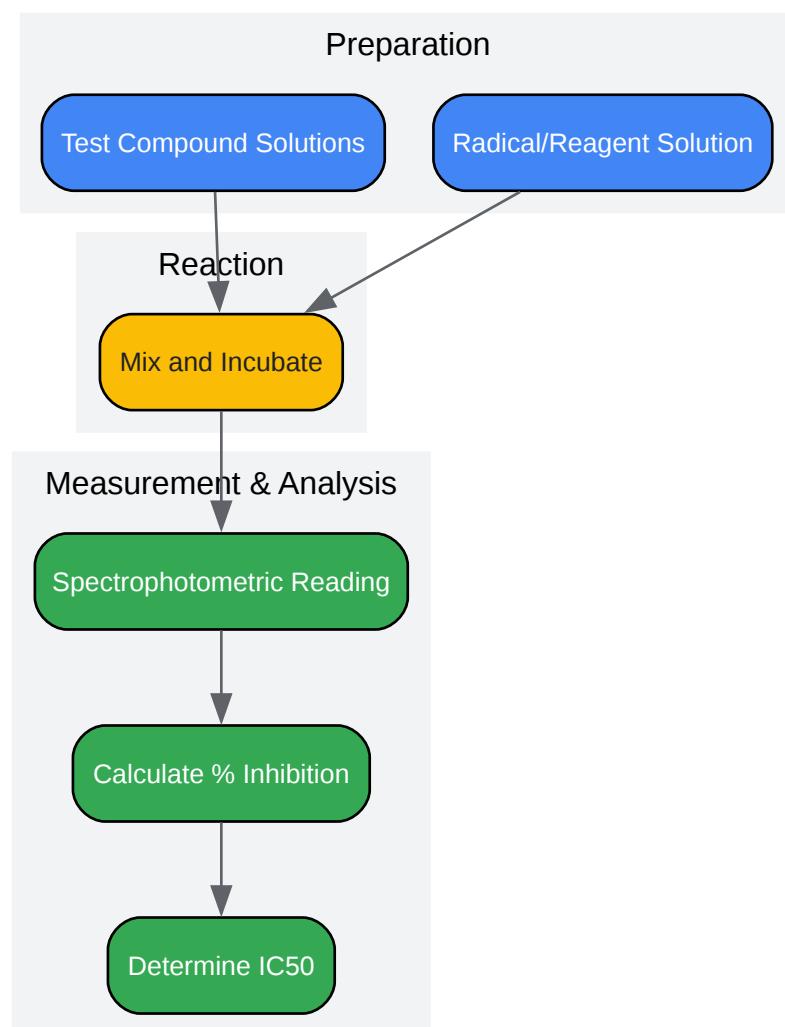
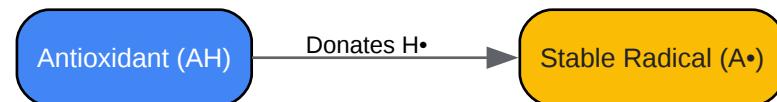
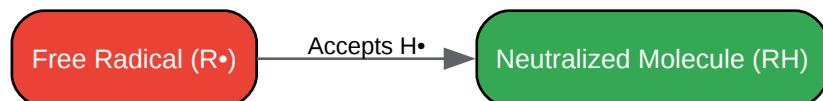
The antioxidant capacity of a compound is often quantified by its IC50 or EC50 value, which represents the concentration of the antioxidant required to scavenge 50% of the free radicals in a given assay. The lower the IC50/EC50 value, the higher the antioxidant activity. The following table summarizes the available data for 3,4-dicaffeoylquinic acid and compares it with common antioxidant standards.

Compound	DPPH Assay (IC50/EC50)	ABTS Assay (IC50)	FRAP Assay (EC50)
3,4-dicaffeoylquinic acid	68.91 µg/mL	Not widely reported	2.18 µg/mL
Ascorbic Acid (Vitamin C)	2.12 - 8.97 µg/mL	~3.1 µg/mL	Not directly comparable
Trolox	3.77 µg/mL	2.93 µg/mL	Standard
Quercetin	0.74 - 19.17 µg/mL	Not widely reported	Not directly comparable
Gallic Acid	10.97 - 38.61 µg/mL	Not widely reported	Not directly comparable

Note: The data for 3,4-dicaffeoylquinic acid is presented as a proxy for **Ethyl 3,4-dicaffeoylquinate**. The esterification in **Ethyl 3,4-dicaffeoylquinate** may influence its solubility and interaction with free radicals, potentially altering its antioxidant capacity. Further experimental validation on **Ethyl 3,4-dicaffeoylquinate** is warranted.

Signaling Pathways and Experimental Workflow

The antioxidant activity of phenolic compounds like **Ethyl 3,4-dicaffeoylquinate** primarily involves the donation of a hydrogen atom or an electron to neutralize free radicals. This mechanism is fundamental to the DPPH and ABTS assays. The FRAP assay, on the other hand, measures the ability of an antioxidant to reduce ferric iron (Fe^{3+}) to its ferrous form (Fe^{2+}).

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